

Personal protective equipment for handling 2,3-Dihydrobenzo[b]furan-7-ylamine

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Compound of Interest

Compound Name: 2,3-Dihydrobenzo[b]furan-7-ylamine

Cat. No.: B084802

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Essential Safety and Handling Guide for 2,3-Dihydrobenzo[b]furan-7-ylamine

For Immediate Reference by Laboratory Professionals

This document provides crucial safety protocols and logistical information for the handling and disposal of **2,3-Dihydrobenzo[b]furan-7-ylamine** (CAS No. 13414-56-7). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

2,3-Dihydrobenzo[b]furan-7-ylamine is a chemical compound that requires careful handling due to its potential health hazards. It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.^{[1][2]} Additionally, it may cause respiratory irritation.^{[1][2]} Adherence to the following personal protective equipment (PPE) guidelines is mandatory to minimize exposure and ensure personal safety.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Equipment Specification	Purpose & Notes
Eye/Face Protection	Tightly fitting safety goggles or a full-face shield.	Must conform to NIOSH (US) or EN 166 (EU) standards to protect against dust and splashes.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a fully buttoned lab coat.	Handle with gloves at all times. Impervious clothing should be worn to prevent skin contact. [1]
Respiratory Protection	NIOSH/MSHA or EN 149 approved respirator.	Required when handling large quantities, if dust is generated, or if ventilation is inadequate.
Body Protection	A chemical-resistant lab coat or apron.	To protect against spills and contamination of personal clothing.

Operational Plan: Step-by-Step Handling Protocol

Safe handling of **2,3-Dihydrobenzo[b]furan-7-ylamine** necessitates a controlled environment and methodical procedures. All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)

Step 1: Preparation

- Designate Area: Before commencing work, designate a specific area within a chemical fume hood for handling the compound.
- Verify Safety Equipment: Ensure that a safety shower and eyewash station are unobstructed and readily accessible.
- Don PPE: Put on all required PPE as specified in Table 1.

Step 2: Handling

- Avoid Inhalation: Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)

- Prevent Contact: Avoid contact with skin and eyes.
- No Consumption: Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Grounding: If the compound is a solid and can generate dust, use non-sparking tools and ensure equipment is grounded to prevent electrostatic discharge.

Step 3: Storage

- Container: Keep the container tightly closed and store it in a well-ventilated place.[\[1\]](#)
- Security: Store in a locked-up area.[\[1\]](#)

Disposal Plan

Proper disposal of **2,3-Dihydrobenzo[b]furan-7-ylamine** and its containers is critical to prevent environmental contamination and ensure compliance with regulations.

Step 1: Waste Collection

- Collect all waste materials, including empty containers, contaminated gloves, and other disposable items, in a designated and properly labeled hazardous waste container.

Step 2: Waste Disposal

- Dispose of the contents and container in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

Experimental Protocols

While a specific, detailed experimental protocol for a reaction using **2,3-Dihydrobenzo[b]furan-7-ylamine** as a starting material is not readily available in the reviewed literature, its chemical structure as a primary amine suggests its utility in common organic synthesis reactions. A generalized protocol for a representative reaction, such as an amide coupling, is provided below.

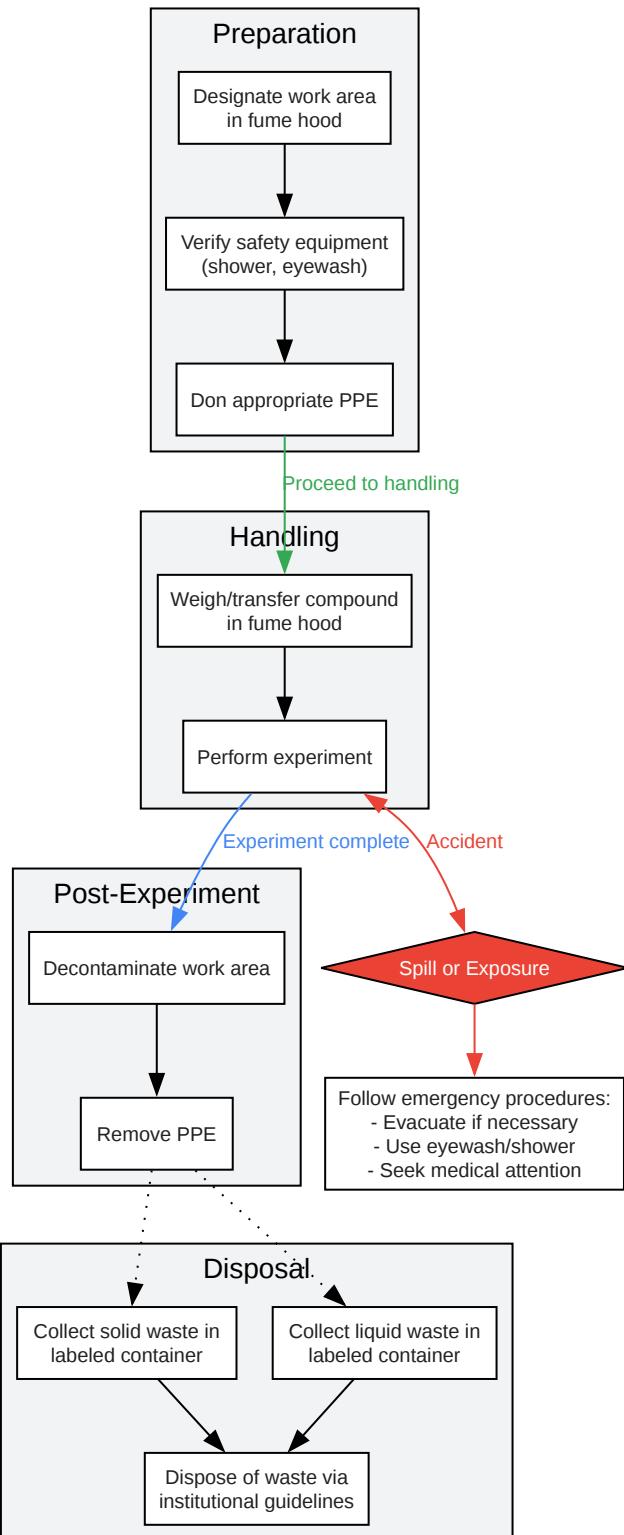
Generalized Protocol for Amide Coupling:

- Reaction Setup: In a clean, dry flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **2,3-Dihydrobenzo[b]furan-7-ylamine** in a suitable aprotic solvent (e.g., dichloromethane or dimethylformamide).
- Addition of Reagents: Add an equimolar amount of a carboxylic acid and a coupling agent (e.g., HATU or DCC). A non-nucleophilic base, such as diisopropylethylamine (DIPEA), is typically added to neutralize the acid formed during the reaction.
- Reaction Monitoring: Stir the reaction mixture at room temperature and monitor its progress using an appropriate analytical technique, such as thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Work-up: Once the reaction is complete, quench the reaction mixture with water or a mild aqueous acid. Extract the product into an organic solvent.
- Purification: Wash the organic layer with brine, dry it over an anhydrous salt (e.g., sodium sulfate), and concentrate it under reduced pressure. The crude product can then be purified by column chromatography or recrystallization.

Logical Workflow Diagram

The following diagram illustrates the general workflow for the safe handling and disposal of **2,3-Dihydrobenzo[b]furan-7-ylamine**.

Workflow for Handling and Disposal of 2,3-Dihydrobenzo[b]furan-7-ylamine

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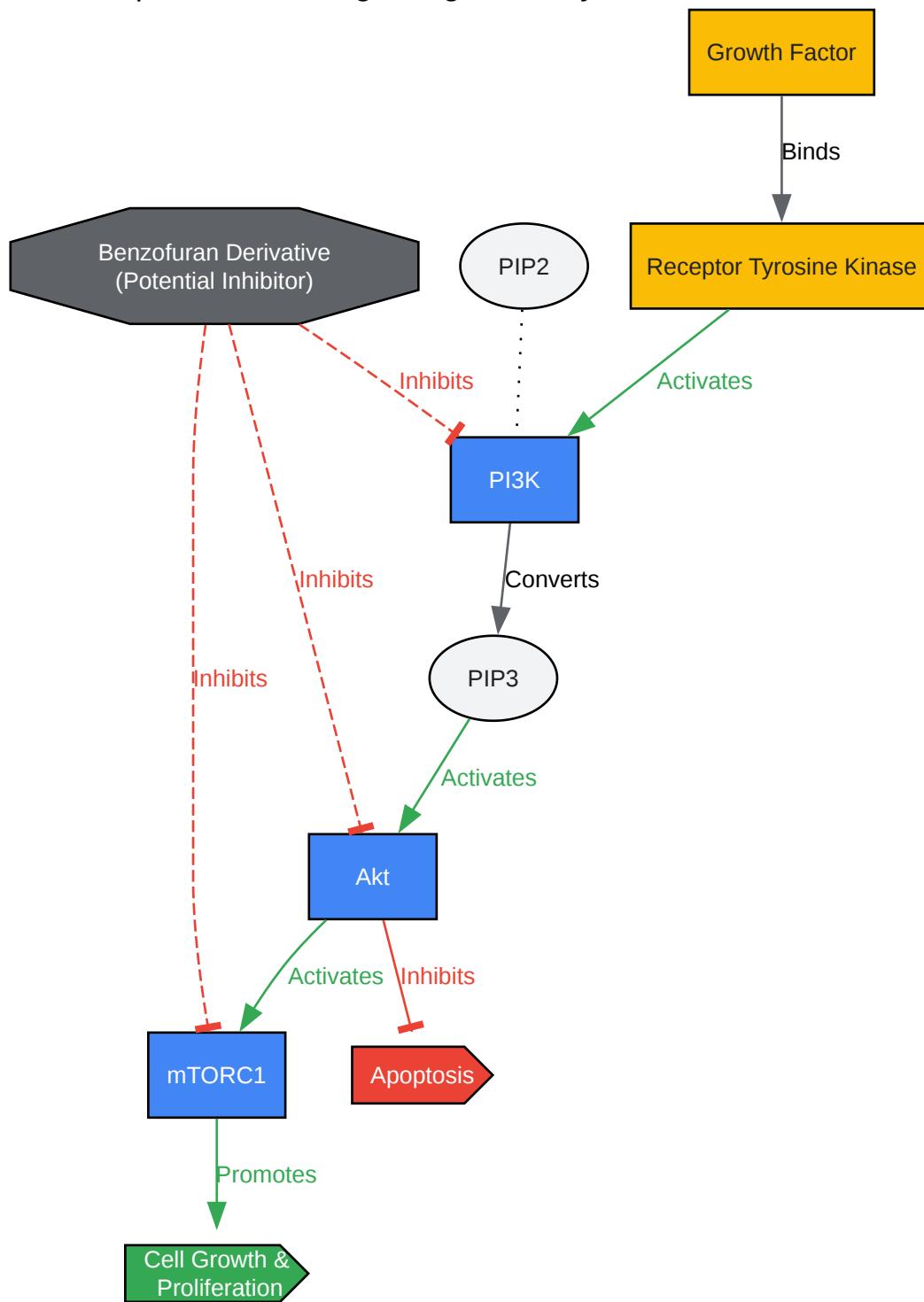
Caption: General laboratory workflow for safe handling and disposal.

Signaling Pathway Context

Specific signaling pathways directly involving **2,3-Dihydrobenzo[b]furan-7-ylamine** are not well-documented in the available literature. However, the broader class of benzofuran derivatives has been studied for its potential to interact with various biological pathways. For instance, some benzofuran derivatives have been investigated as inhibitors of the PI3K/Akt/mTOR signaling pathway, which is crucial in regulating cell growth, proliferation, and survival, and is often dysregulated in cancer.[\[3\]](#)

The following diagram provides a simplified, representative illustration of the PI3K/Akt/mTOR pathway.

Representative Signaling Pathway: PI3K/Akt/mTOR

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Caption: Simplified PI3K/Akt/mTOR signaling pathway.

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